

Application Notes and Protocols: NSC380324

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NSC380324

Cat. No.: B15607109

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

NSC380324 is a potent and selective antagonist of the P2Y₁₂ receptor, a key player in platelet activation and aggregation. As a G protein-coupled receptor, P2Y₁₂ is activated by adenosine diphosphate (ADP), initiating a signaling cascade that leads to thrombus formation. By inhibiting this receptor, **NSC380324** serves as a valuable tool for research in thrombosis, hemostasis, and cardiovascular diseases. These application notes provide detailed protocols for the preparation of **NSC380324** stock solutions and an overview of its mechanism of action.

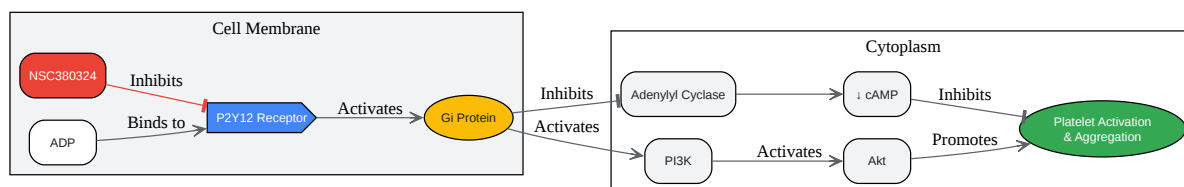
Chemical and Physical Properties

A clear understanding of the physicochemical properties of **NSC380324** is essential for its proper handling, storage, and use in experimental settings.

Property	Value
Molecular Formula	C ₃₁ H ₂₄ N ₄ O ₄
Molecular Weight	516.55 g/mol
Appearance	Powder
Storage (Powder)	-20°C for up to 3 years[1]
Storage (In Solvent)	-80°C for up to 1 year[1]

P2Y₁₂ Signaling Pathway and Mechanism of Action of NSC380324

NSC380324 exerts its effect by blocking the P2Y₁₂ receptor, thereby inhibiting the downstream signaling cascade initiated by ADP. This ultimately prevents platelet aggregation.



[Click to download full resolution via product page](#)

Caption: P2Y₁₂ signaling and **NSC380324** inhibition.

Experimental Protocols

Preparation of NSC380324 Stock Solution

This protocol details the steps for preparing a stock solution of **NSC380324**. The recommended solvent is dimethyl sulfoxide (DMSO).

Materials:

- **NSC380324** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Safety Precautions:** Work in a well-ventilated area, preferably a chemical fume hood. Wear appropriate PPE to avoid inhalation and skin contact.
- **Determine Required Concentration:** Decide on the desired concentration for your stock solution. A concentration of 10 mM is a common starting point for in vitro experiments.
- **Calculation:** To prepare a 10 mM stock solution, use the following calculation:
 - Volume of DMSO (in L) = (Mass of **NSC380324** (in g) / 516.55 g/mol) / 0.010 mol/L
 - Example: To prepare a 10 mM stock solution from 1 mg of **NSC380324**:
 - Volume of DMSO (in μL) = $(0.001 \text{ g} / 516.55 \text{ g/mol}) / 0.010 \text{ mol/L} * 1,000,000 \text{ } \mu\text{L/L} \approx 193.6 \text{ } \mu\text{L}$
- **Dissolution:**
 - Carefully weigh the desired amount of **NSC380324** powder and place it in a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to the tube.

- Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution, but avoid excessive heat.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 1 year).^[1] For short-term use, storage at -20°C is also acceptable.

Note on Solubility: While a specific solubility value for **NSC380324** in DMSO is not readily available in the searched literature, related compounds have shown solubility of at least 20 mg/mL. The recommended 10 mM (~5.17 mg/mL) concentration should be readily achievable. If a higher concentration is required, it is advisable to perform a small-scale solubility test first.

Summary of In Vivo Formulation

For animal studies, a common formulation involves a multi-component solvent system to ensure bioavailability and minimize toxicity.

Component	Proportion
DMSO	As required to dissolve NSC380324
PEG300	30%
Tween 80	5%
Saline/PBS/ddH ₂ O	60%

Disclaimer: This information is intended for research use only. All experiments should be conducted by trained professionals in a suitable laboratory setting. Please consult relevant safety data sheets (SDS) before handling any chemical compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: NSC380324]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607109/docs#application-notes-and-protocols-nsc380324\]](https://www.benchchem.com/product/b15607109/docs#application-notes-and-protocols-nsc380324)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check